

# Unveiling the Multifaceted Identity of Dhaq Diacetate in Scientific Research

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## Compound of Interest

Compound Name: *Dhaq diacetate*

Cat. No.: *B1201408*

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A comprehensive guide to the synonyms, chemical properties, and biological context of a significant anthracenedione derivative.

For researchers, scientists, and drug development professionals navigating the complex landscape of chemical compounds, precise identification is paramount. **Dhaq diacetate**, a notable anthracenedione derivative, is referenced across a spectrum of scientific literature under various names. This guide provides an in-depth overview of its synonyms, key identifiers, and related chemical information to ensure clarity and facilitate comprehensive research.

## Synonyms and Chemical Identifiers

**Dhaq diacetate** is most commonly known in the scientific community as Mitoxantrone diacetate.<sup>[1]</sup> This name is frequently used in pharmacological and clinical studies. In addition to this primary synonym, the compound is identified by several other names and codes, which are crucial for exhaustive literature searches and accurate substance identification.

A comprehensive list of synonyms and identifiers for **Dhaq diacetate** is presented in Table 1. This includes its systematic IUPAC name, registry numbers, and other labels assigned during its chemical and pharmacological development.

Table 1: Synonyms and Identifiers for **Dhaq Diacetate**

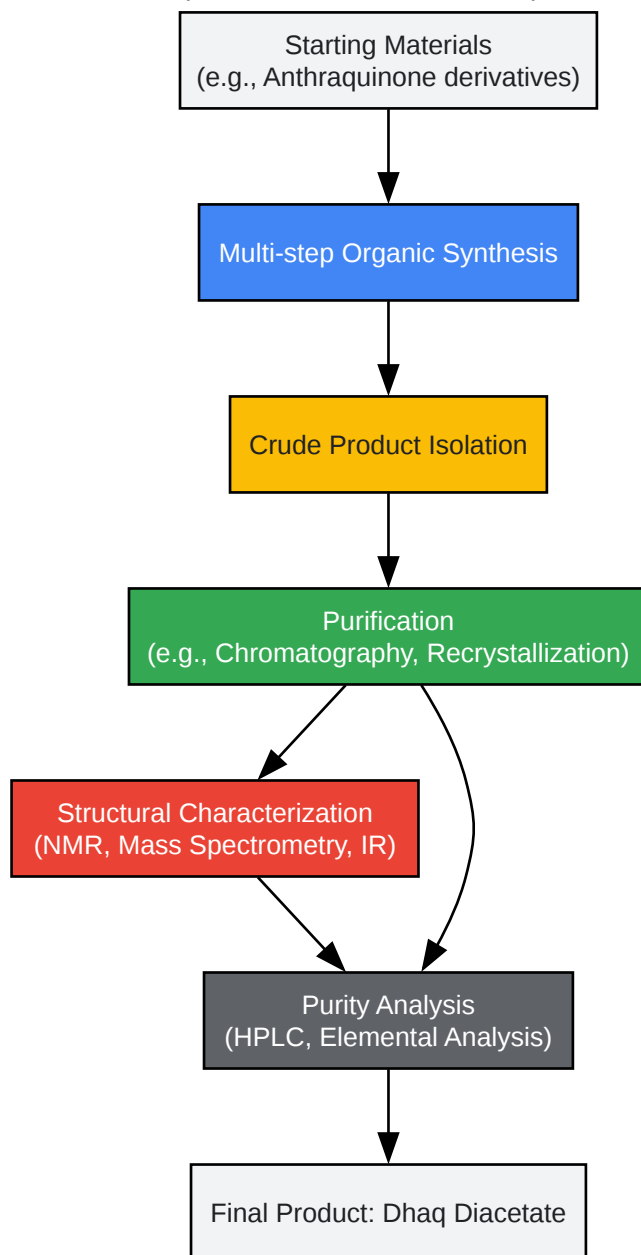
Identifier Type	Identifier	Source
Common Name	Dhaq diacetate	Depositor-Supplied[1]
Primary Synonym	Mitoxantrone diacetate	PubChem[1]
IUPAC Name	2-[[[5,8-dihydroxy-4-[2-(2-hydroxyethylazaniumyl)ethylamino]-9,10-dioxoanthracen-1-yl]amino]ethyl-(2-hydroxyethyl)azanium diacetate	PubChem[1]
CAS Number	70711-41-0	ChemIDplus[1]
NSC Number	NSC 299195	PubChem[1]
Systematic Name	1,4-Dihydroxy-5,8-bis(2-((2-hydroxyethyl)amino)ethylamino)-9,10-anthracenedione diacetate	PubChem[1]
Other Synonyms	5,8-Bis((2-((2-hydroxyethyl)amino)ethyl)amino)-1,4-dihydroxy-9,10-anthracenedione diacetate	PubChem[1]
5,8-Bis((2-((2-hydroxyethyl)amino)ethyl)amino)-1,4-dihydroxyanthraquinone 1,4-diacetate	PubChem[1]	
Anthraquinone, 5,8-bis((2-((2-hydroxyethyl)amino)ethyl)amino)-1,4-dihydroxy-, 1,4-diacetate (salt)	PubChem[1]	
PubChem CID	51151	PubChem[1]

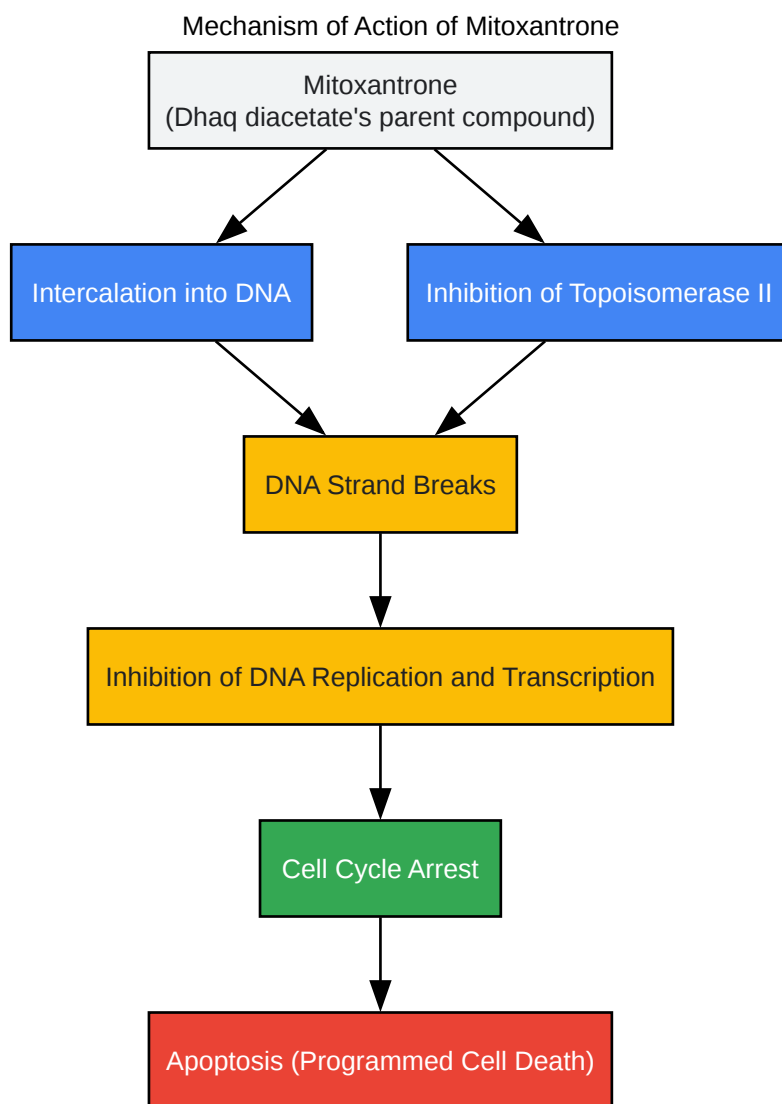
The parent compound of **Dhaq diacetate** is Mitoxantrone, with a CAS number of 65271-80-9. [1] **Dhaq diacetate** is the diacetate salt of this parent compound.

## Experimental Protocols and Methodologies

Detailed experimental protocols are fundamental for the replication and advancement of scientific research. While specific, step-by-step laboratory procedures for **Dhaq diacetate** are proprietary to the developing institutions or detailed within specific research publications, the general methodologies for handling and analyzing such compounds are standardized. The synthesis of related anthracenedione derivatives, for instance, often involves multi-step organic reactions. A generalized workflow for the synthesis and characterization of a compound like **Dhaq diacetate** is illustrated below.

## Generalized Experimental Workflow for Dhaq Diacetate





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## References

- 1. Dhaq diacetate | C<sub>26</sub>H<sub>36</sub>N<sub>4</sub>O<sub>10</sub> | CID 51151 - PubChem [pubchem.ncbi.nlm.nih.gov]
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